

safe handling and disposal procedures for potassium tetrachloroaurate(III)

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Compound of Interest

Compound Name: Potassium tetrachloroaurate(III)

Cat. No.: B084355

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Technical Support Center: Potassium Tetrachloroaurate(III)

This guide provides essential safety information, handling protocols, and disposal procedures for **potassium tetrachloroaurate(III)** (KAuCl₄). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **potassium tetrachloroaurate(III)**?

A1: **Potassium tetrachloroaurate(III)** is a hazardous substance that presents several risks. It is harmful if swallowed or inhaled and can cause serious skin and eye irritation or even severe burns.^{[1][2][3][4][5]} It may also trigger an allergic skin reaction and respiratory irritation.^{[1][2][5]}

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To minimize exposure, it is essential to wear appropriate PPE. This includes chemical safety goggles or a face shield, protective gloves, and a lab coat.^[1] All handling of **potassium tetrachloroaurate(III)** should be conducted in a properly functioning chemical fume hood to avoid inhalation of dust or vapors.^[5] For situations with potential for significant exposure, a NIOSH/MSHA-approved respirator may be necessary.^[1]

Q3: What are the proper storage conditions for **potassium tetrachloroaurate(III)**?

A3: Store **potassium tetrachloroaurate(III)** in a cool, dry, and well-ventilated area.[3][5] The container should be kept tightly closed and stored in a locked cabinet or designated secure area.[1][6] It is also sensitive to light and moisture, so protection from these elements is crucial.
[1]

Q4: What substances are incompatible with **potassium tetrachloroaurate(III)**?

A4: This compound can react violently or dangerously with certain other chemicals. Avoid contact with strong oxidizing agents, mineral acids, organic reducing agents, ammonia, and finely powdered metals.[1][5]

Q5: What is the correct procedure for disposing of **potassium tetrachloroaurate(III)** waste?

A5: **Potassium tetrachloroaurate(III)** and its containers must be treated as hazardous waste. Disposal should be carried out by a licensed professional waste disposal service in strict accordance with all local, regional, national, and international regulations.[7] Do not allow the substance to enter drains or waterways.[5][7][8]

Troubleshooting Guide

Problem: I have accidentally spilled a small amount of **potassium tetrachloroaurate(III)** powder on the lab bench.

Solution:

- Evacuate and Secure: Immediately alert others in the vicinity and restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Wear PPE: Before cleaning, don the appropriate PPE, including gloves, safety goggles, a lab coat, and a respirator if necessary.
- Clean-up: Carefully sweep or scoop up the spilled solid material, avoiding dust generation.[7][8] Place the collected material into a clearly labeled, sealed container for hazardous waste disposal.

- Decontaminate: Wipe the spill area with a suitable decontaminating solution and then wash it thoroughly.
- Dispose: Dispose of all contaminated cleaning materials as hazardous waste.

Problem: A colleague is experiencing skin or eye contact with the compound.

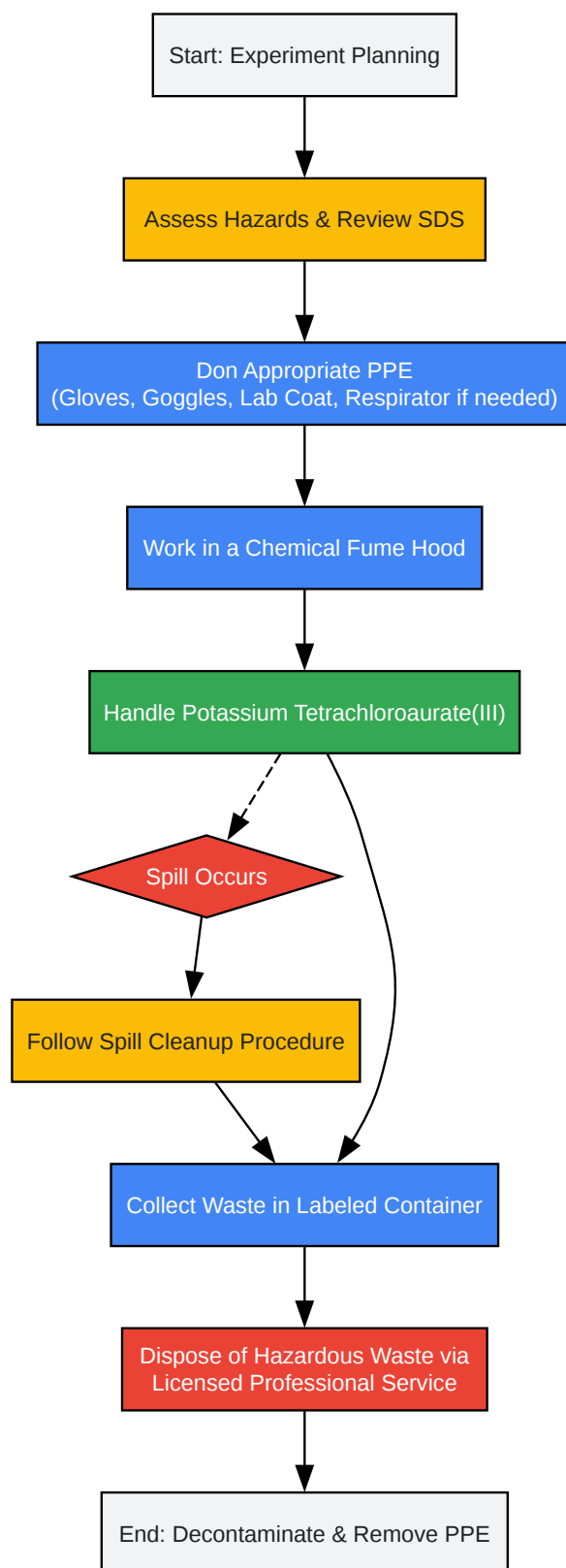
Solution:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^{[1][7]} Seek immediate medical attention.^[1]
- Skin Contact: Immediately remove all contaminated clothing.^[1] Wash the affected skin area thoroughly with soap and plenty of water.^[7] If skin irritation or an allergic reaction develops, seek medical attention.^[1]

Quantitative Data Summary

Parameter	Value	Reference
GHS Hazard Statements	H302, H315, H317, H319, H332, H335	^{[1][2][3]}
Signal Word	Warning	^{[1][2]}

Experimental Workflow: Safe Handling and Disposal



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